

# 2,4-Dibromothiazole: A Technical Guide to its Chemical Properties, Structure, and Applications

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## Compound of Interest

Compound Name: 2,4-Dibromothiazole

Cat. No.: B130268

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**Abstract:** This technical guide provides a comprehensive overview of **2,4-dibromothiazole**, a key halogenated heterocyclic compound. It is intended for researchers, scientists, and professionals in drug development and medicinal chemistry. The document details the compound's chemical structure, physicochemical properties, spectroscopic data, and significant applications as a versatile building block in organic synthesis. Furthermore, it includes detailed experimental protocols for its synthesis and visual diagrams illustrating its synthetic pathways and reactivity, offering a thorough resource for laboratory and research applications.

## Chemical Structure and Identification

**2,4-Dibromothiazole** is a five-membered heterocyclic aromatic compound containing a thiazole ring substituted with two bromine atoms at positions 2 and 4.<sup>[1][2]</sup> This structure, featuring both nitrogen and sulfur heteroatoms, makes it a highly functionalized and reactive intermediate.<sup>[1]</sup> The presence of two bromine atoms provides two reactive sites for further chemical modification, particularly in cross-coupling reactions.<sup>[1]</sup>

Key identifiers for **2,4-Dibromothiazole** are summarized below:

Identifier	Value
IUPAC Name	2,4-dibromo-1,3-thiazole[1][2]
Synonyms	2,4-Dibromothiazole, DBT[1]
CAS Number	4175-77-3[1][3][4]
Molecular Formula	C <sub>3</sub> HBr <sub>2</sub> NS[1][3][4]
SMILES String	Brc1csc(Br)n1[3][5][6]
InChI	1S/C3HBr2NS/c4-2-1-7-3(5)6-2/h1H[3][5][7]
InChI Key	MKEJZKKVVUZXS-UHFFFAOYSA-N[3][5][7]

## Physicochemical Properties

**2,4-Dibromothiazole** is typically an off-white or pale yellow to light amber crystalline powder or solid at room temperature.[1][2][8] It possesses a characteristic pungent or sulfurous odor.[1] The compound is stable under normal storage conditions but should be protected from light and moisture.[1]

A summary of its key quantitative properties is presented in the table below.

Property	Value	Source
Molecular Weight	242.92 g/mol	[4][9]
Melting Point	80-84 °C	[1][3][4][6][9]
Boiling Point	242.8 °C at 760 mmHg	[1][10]
Density	2.324 g/cm <sup>3</sup>	[1]
Flash Point	100.6 °C	[1]
LogP	2.668	[1][11]
Polar Surface Area (PSA)	41.13 Å <sup>2</sup>	[1]

## Spectroscopic Data

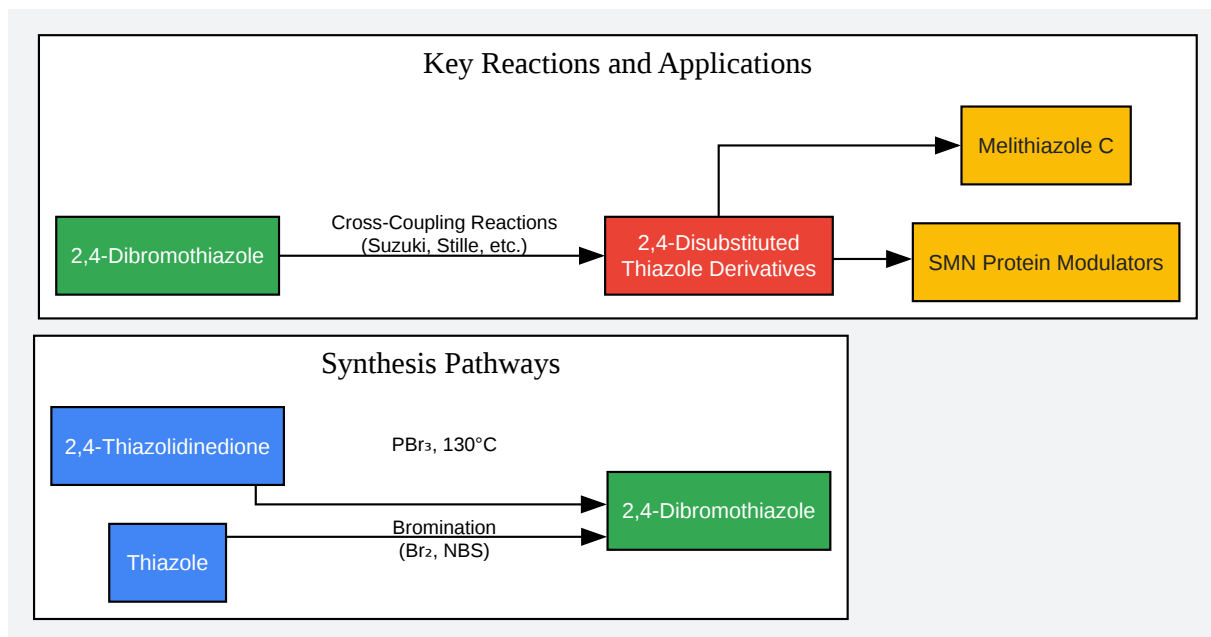
Spectroscopic analysis is crucial for the identification and characterization of **2,4-dibromothiazole**.

- $^1\text{H}$  NMR: The proton nuclear magnetic resonance spectrum of **2,4-dibromothiazole** in  $\text{CDCl}_3$  shows a characteristic singlet at approximately  $\delta$  7.21 ppm, corresponding to the single proton at the C-5 position of the thiazole ring.[8]
- $^{13}\text{C}$  NMR: The carbon NMR would show three distinct signals for the three carbon atoms in the thiazole ring.
- IR Spectroscopy: Infrared spectroscopy can be used to identify functional groups, though specific peak assignments for this compound are not detailed in the provided results.
- Mass Spectrometry: Mass spectrometry confirms the molecular weight of 242.92 g/mol and shows a characteristic isotopic pattern due to the presence of two bromine atoms.[3][4]

## Synthesis and Reactivity

**2,4-Dibromothiazole** is not a naturally occurring compound.[1] It is produced synthetically, typically through the bromination of thiazole or 2-bromothiazole.[1][12][13] Reagents like elemental bromine or N-bromosuccinimide (NBS) are commonly used in an inert solvent.[1][12] The electron-withdrawing nature of the thiazole ring directs the electrophilic aromatic substitution.[1]

The reactivity of **2,4-dibromothiazole** is dominated by the two bromine substituents, which can be selectively displaced in various organic reactions. It is a key intermediate in cross-coupling reactions such as Suzuki and Stille couplings, allowing for the formation of new carbon-carbon bonds to create more complex molecules.[1]



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Caption: Synthetic routes to **2,4-dibromothiazole** and its subsequent reactivity in forming bioactive compounds.

## Experimental Protocols

### Synthesis from 2,4-Thiazolidinedione

This protocol describes a general procedure for synthesizing **2,4-dibromothiazole** from 2,4-thiazolidinedione.[8]

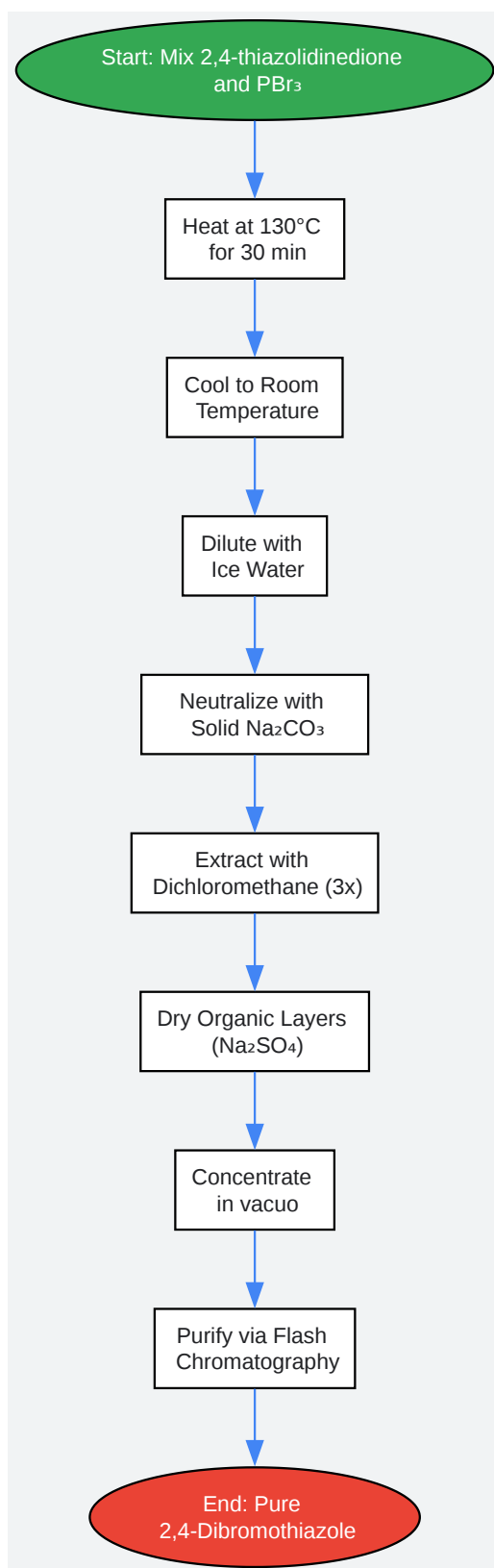
Materials:

- 2,4-thiazolidinedione (19.5 mmol, 2.28 g)
- Phosphorus tribromide (PBr<sub>3</sub>) (87.0 mmol, 25.0 g)
- Ice water (300 mL)
- Sodium carbonate (solid)

- Dichloromethane (DCM) (3 x 150 mL)
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Ethyl acetate/hexane solvent system

Procedure:

- A mixture of 2,4-thiazolidinedione and phosphorus tribromide is heated at 130°C for 30 minutes.
- The reaction mixture is cooled to room temperature.
- The mixture is then carefully diluted with 300 mL of ice water.
- Neutralize the solution by adding solid sodium carbonate in portions until effervescence ceases.
- The aqueous mixture is extracted three times with 150 mL of dichloromethane.
- The combined organic layers are dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The resulting residue is purified by flash column chromatography on silica gel, using an ethyl acetate/hexane gradient (e.g., 0:100 to 5:95) to yield **2,4-dibromothiazole** as light yellow crystals (yield: 71%).<sup>[8]</sup>



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Caption: Workflow for the synthesis of **2,4-dibromothiazole** from 2,4-thiazolidinedione.

## Applications in Research and Drug Development

**2,4-Dibromothiazole** is a valuable building block in medicinal chemistry and materials science.

[\[1\]](#)[\[2\]](#)

- **Pharmaceutical Intermediates:** It is a precursor for various 2,4-disubstituted thiazole derivatives that exhibit a range of biological activities.[\[8\]](#) For instance, it is used in the synthesis of survival motor neuron (SMN) protein modulators, which are of interest for treating spinal muscular atrophy.[\[8\]](#)
- **Agrochemicals:** The thiazole ring is a common feature in fungicides and other agrochemicals, and **2,4-dibromothiazole** serves as a key intermediate in their development.[\[1\]](#)[\[2\]](#)
- **Synthesis of Natural Products:** It has been employed as a starting material in the total synthesis of complex natural products, such as Melithiazole C, an antifungal agent.[\[8\]](#)
- **Materials Science:** The compound is also explored in materials science for creating novel materials with specific electronic or optical properties.[\[2\]](#)

## Safety and Handling

**2,4-Dibromothiazole** is classified as a hazardous substance and must be handled with appropriate safety precautions.

- **Hazards:** It is harmful if swallowed (Acute toxicity, oral, Category 4), causes skin irritation (Category 2), causes serious eye damage (Category 1), and may cause respiratory irritation (STOT SE 3).[\[14\]](#)
- **Precautionary Measures:** When handling, wear protective gloves, clothing, eye protection, and face protection.[\[10\]](#) Use only in a well-ventilated area and avoid breathing dust or fumes. Do not eat, drink, or smoke when using this product.[\[14\]](#)
- **Storage:** Store in a locked, well-ventilated place, away from incompatible materials like strong oxidizing agents.[\[10\]](#)[\[15\]](#)

- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.[10]

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